

A Technical Guide to Apiezon N Grease in Scientific Research

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Compound of Interest

Compound Name: Apiezon N

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Apiezon N grease is a high-vacuum grease renowned for its exceptional performance in cryogenic applications. Its unique properties make it an indispensable tool in various research fields, from condensed matter physics to materials science and beyond. This technical guide provides an in-depth overview of the applications, properties, and experimental methodologies related to **Apiezon N** grease, with a focus on its use in cryogenic and high-vacuum environments.

Core Applications in Research

Apiezon N grease is primarily utilized in two critical areas of scientific research: cryogenics and high-vacuum systems. Its utility stems from a unique combination of physical properties that are maintained at extremely low temperatures.

Cryogenic Applications:

- **Thermal Contact Medium:** **Apiezon N** grease is widely used to enhance thermal contact between components at cryogenic temperatures.^{[1][2][3]} By filling microscopic voids and imperfections on surfaces, it ensures efficient heat transfer, which is crucial for cooling samples, sensors, and other experimental apparatus to desired low temperatures.^{[1][2]} It is pliable at room temperature, allowing for easy application, and becomes a solid at cryogenic temperatures, ensuring a stable thermal link.^{[1][2]}

- **Mounting of Samples and Sensors:** Its adhesive properties at low temperatures make it an ideal agent for mounting delicate samples and sensors in cryostats.[2][4][5] This allows for secure positioning without inducing significant stress on the mounted component. The ease of removal at room temperature is another significant advantage, preventing damage to sensitive materials.[4]
- **Vibration Damping:** The tenacious, rubbery consistency of **Apiezon N** grease provides a cushioning effect that absorbs vibrations, which is particularly valuable when working with fragile components like glass-to-glass joints.[1][6][7]

High-Vacuum Applications:

- **Vacuum Sealant:** With its extremely low vapor pressure, **Apiezon N** grease is an excellent sealant for high-vacuum systems.[1][6] It is used to seal ground glass joints, O-rings, and other connections in vacuum lines, cryostats, and electron microscopes.[2][4] Its resistance to crazing and cracking at cryogenic temperatures ensures the integrity of the vacuum seal even under thermal cycling.[4]
- **Contamination Prevention:** As a hydrocarbon-based grease, **Apiezon N** is silicone-free. This is a critical advantage in applications where silicone contamination can interfere with experiments or damage sensitive equipment.[4] It also exhibits a "gettering" action, absorbing greasy and chemical impurities from surfaces.[1][4][7]

Quantitative Data

The physical and thermal properties of **Apiezon N** grease are crucial for its application in research. The following tables summarize key quantitative data.

Property	Value	Conditions
Vapor Pressure	6×10^{-10} Torr	20 °C
Operating Temperature	-273 °C to +30 °C	-
Thermal Conductivity	See table below	Various
Relative Density	0.913 g/cm ³	20 °C
Radiation Resistance	Good	Up to 1 MGy

Thermal Conductance of Pressed Metallic Contacts Augmented with **Apiezon N** Grease

The following data is from a study conducted at the NASA Ames Research Center, which investigated the thermal conductance of pressed metallic contacts with and without the use of thermal greases at cryogenic temperatures.

Material	Applied Force (N)	Temperature (K)	Thermal Conductance with Apiezon N (W/K)	Thermal Conductance of Bare Contact (W/K)
OFHC Copper	670	4.2	~1.2	~0.1
6061-T6 Aluminum	670	4.2	~0.6	~0.05
Free-Machining Brass	670	4.2	~0.2	~0.03
304 Stainless Steel	670	4.2	~0.08	~0.025

Note: The values presented are approximate and are intended to illustrate the significant improvement in thermal conductance achieved by using **Apiezon N** grease.

Experimental Protocols

Detailed Methodology for Measuring Thermal Conductance of Pressed Metallic Contacts

This protocol is based on the experimental setup used in the NASA Ames Research Center study by Salerno, Kittel, and Spivak.

Objective: To measure the thermal conductance of pressed metallic contacts at cryogenic temperatures, with and without the application of **Apiezon N** grease.

Materials and Apparatus:

- Cryostat capable of reaching and maintaining temperatures in the range of 1.6 - 6.0 K.

- Sample pairs of the materials to be tested (e.g., OFHC copper, 6061-T6 aluminum, free-machining brass, 304 stainless steel) with a lapped surface finish of 0.8 μm .
- A mechanism for applying a controlled force to the sample pair (e.g., a rocker arm lever system).
- Calibrated thermometers for cryogenic temperatures (e.g., germanium resistance thermometers).
- Heater to create a temperature gradient across the sample pair.
- **Apiezon N** grease.
- Indium foil (for comparison).
- Vacuum system to evacuate the sample space.
- Data acquisition system to record temperature and heater power.

Procedure:

- Sample Preparation:
 - Thoroughly clean the contact surfaces of the sample pairs with a suitable solvent (e.g., acetone followed by isopropyl alcohol) to remove any contaminants.
 - Ensure the surfaces are dry before proceeding.
- Mounting the Sample Pair:
 - Mount the lower sample to the cold stage of the cryostat.
 - Place a calibrated thermometer in close proximity to the contact surface of both the upper and lower samples.
 - For measurements with **Apiezon N** grease, apply a thin, uniform layer of the grease to both contact surfaces. The recommended thickness is approximately 0.05 mm to avoid creating a significant thermal barrier.[\[4\]](#)

- For comparison with indium, place a thin, pre-cut sheet of indium foil between the contact surfaces.
- Carefully bring the upper sample into contact with the lower sample.
- Experimental Setup:
 - Assemble the force application mechanism, ensuring it can apply a controlled and measurable force to the sample pair.
 - Attach a heater to the upper sample to generate a heat flow across the contact.
 - Connect the thermometers and the heater to the data acquisition and control system.
 - Evacuate the sample chamber to a high vacuum to minimize heat transfer through convection.
- Data Collection:
 - Cool the cryostat to the desired base temperature.
 - Apply a known force to the sample pair.
 - Apply a small, known power to the heater to create a measurable temperature difference (ΔT) across the contact.
 - Allow the system to reach thermal equilibrium.
 - Record the temperatures of the upper and lower samples (T_{upper} and T_{lower}) and the power supplied to the heater (Q).
 - Repeat the measurement for a range of applied forces and temperatures.
- Data Analysis:
 - The thermal conductance (K) is calculated using the formula: $K = Q / \Delta T$, where $\Delta T = T_{\text{upper}} - T_{\text{lower}}$.

- Plot the thermal conductance as a function of temperature for each applied force and for each condition (bare contact, with **Apiezon N** grease, with indium foil).

Protocol for Sealing High-Vacuum Systems with Apiezon N Grease

Objective: To create a reliable, leak-tight seal in a high-vacuum system using **Apiezon N** grease.

Application on a Ground Glass Joint:

- Surface Preparation:
 - Ensure both the male and female ground glass surfaces are clean and free of any old grease, dirt, or solvent residues.
 - Wipe the surfaces with a lint-free cloth dampened with a suitable solvent (e.g., acetone or ethanol).
 - Allow the solvent to fully evaporate.
- Grease Application:
 - Apply a small, continuous band of **Apiezon N** grease around the upper part of the male joint. Avoid applying an excessive amount, as this can lead to contamination of the vacuum system.
 - Insert the male joint into the female joint and rotate it back and forth several times to spread the grease evenly.
 - A properly greased joint should appear transparent and have no striations or air bubbles.
- Securing the Joint:
 - Use appropriate clamps to secure the joint.

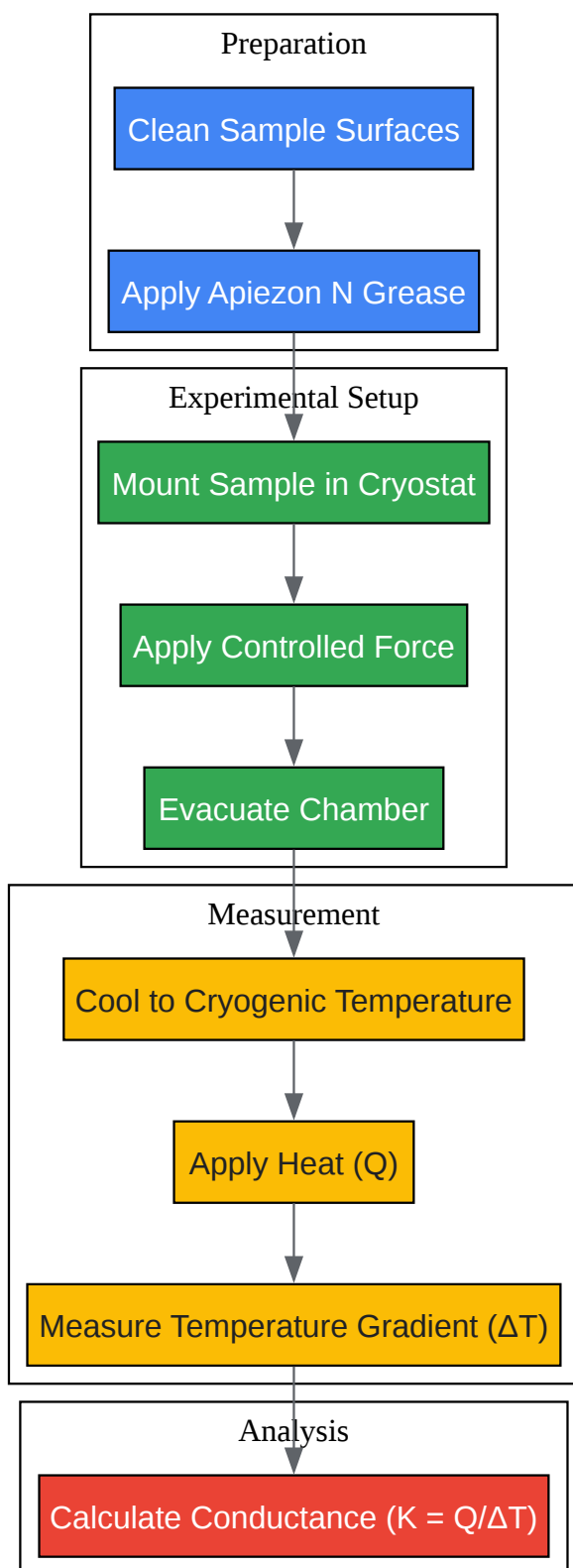
Protocol for Mounting a Cryogenic Sensor with Apiezon N Grease

Objective: To mount a temperature sensor in a cryostat to ensure accurate temperature measurement through good thermal contact.

Procedure:

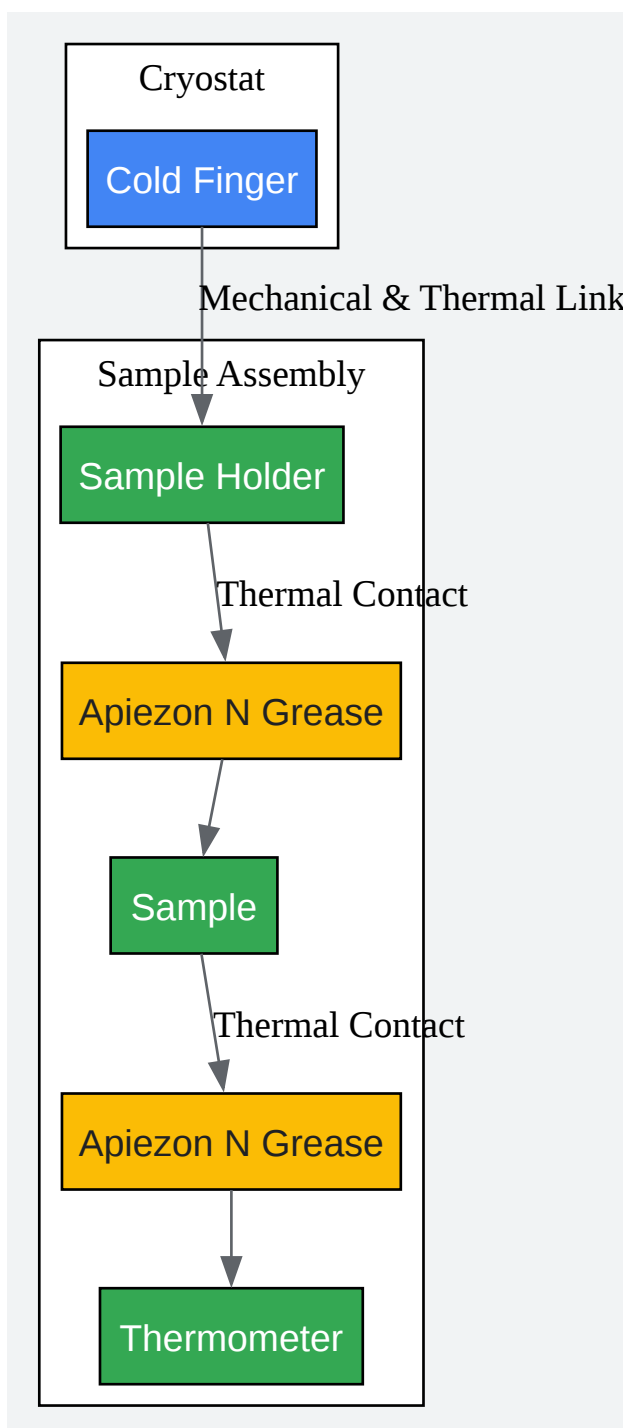
- Surface Preparation:
 - Clean the mounting surface and the base of the sensor with a solvent to remove any contaminants.
- Grease Application:
 - Apply a very thin, uniform layer of **Apiezon N** grease to the base of the sensor. The goal is to fill the microscopic voids, not to create a thick layer which would increase the thermal resistance. A thickness of 0.05 mm or less is recommended.^[4]
- Mounting:
 - Press the sensor firmly onto the mounting surface.
 - If the sensor has a mounting hole, use a screw to secure it. Apply a small amount of **Apiezon N** grease to the threads of the screw to improve thermal contact.
 - Ensure the sensor leads are thermally anchored to the same temperature stage as the sensor to minimize heat leak along the wires.

Visualizations



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Caption: Workflow for measuring thermal conductance with **Apiezon N** grease.



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Caption: **Apiezon N** grease for thermal contact in a cryostat.

Conclusion

Apiezon N grease is a versatile and reliable material for a wide range of applications in scientific research, particularly in the demanding environments of cryogenics and high-vacuum systems. Its ability to enhance thermal contact, provide secure mounting for delicate components, and create robust vacuum seals makes it an invaluable tool for researchers. By following the detailed experimental protocols outlined in this guide, scientists can effectively utilize **Apiezon N** grease to improve the accuracy and reliability of their experiments. The provided quantitative data and visualizations further aid in understanding its properties and applications. As research continues to push the boundaries of low-temperature and high-vacuum science, **Apiezon N** grease will undoubtedly remain a staple in laboratories worldwide.

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